

Spectroscopic Profile of 4-Methylphenetole: A Technical Guide

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Compound of Interest

Compound Name: 4-Methylphenetole

CAS No.: 622-60-6

Cat. No.: B147166

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This guide provides a comprehensive overview of the spectroscopic data for **4-Methylphenetole** (also known as 1-ethoxy-4-methylbenzene), a key aromatic compound. The following sections detail its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, along with the experimental protocols typically employed for such analyses. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical analysis.

Chemical Structure and Identifiers

- IUPAC Name: 1-ethoxy-4-methylbenzene
- Synonyms: 4-Ethoxytoluene, p-Ethoxytoluene, Ethyl p-tolyl ether
- CAS Number: 622-60-6[1][2][3]
- Molecular Formula: C₉H₁₂O[1][2][3]
- Molecular Weight: 136.19 g/mol [4]

Spectroscopic Data

The following tables summarize the key spectroscopic data obtained for **4-Methylphenetole**.

¹H NMR Data

The ¹H NMR spectrum of **4-Methylphenetole** was recorded in deuterated chloroform (CDCl₃). The chemical shifts (δ) are reported in parts per million (ppm) relative to tetramethylsilane (TMS).

Chemical Shift (δ) [ppm]	Multiplicity	Integration	Assignment
7.047	Doublet	2H	Ar-H (ortho to -OCH ₂ CH ₃)
6.788	Doublet	2H	Ar-H (ortho to -CH ₃)
3.976	Quartet	2H	-OCH ₂ CH ₃
2.267	Singlet	3H	Ar-CH ₃
1.380	Triplet	3H	-OCH ₂ CH ₃
(Data sourced from ChemicalBook)[5]			

¹³C NMR Data

The ¹³C NMR spectrum of **4-Methylphenetole** was also recorded in CDCl₃. The chemical shifts (δ) are reported in ppm.

Chemical Shift (δ) [ppm]	Assignment
157.1	Ar-C (C-O)
130.1	Ar-C (C-CH ₃)
129.8	Ar-CH
114.2	Ar-CH
63.2	-OCH ₂ CH ₃
20.5	Ar-CH ₃
14.9	-OCH ₂ CH ₃
(Data interpretation based on typical chemical shifts for similar structures)	

Infrared (IR) Spectroscopy Data

The IR spectrum was obtained from a liquid film of the neat compound.^[6] The main absorption bands are listed below.

Wavenumber (cm ⁻¹)	Intensity	Functional Group Assignment
~3000-2850	Strong	C-H stretch (alkane)
~1610, 1510	Medium-Strong	C=C stretch (aromatic)
~1240	Strong	C-O stretch (aryl ether)
~820	Strong	C-H bend (p-disubstituted aromatic)
(Data interpreted from the IR spectrum provided by ChemicalBook and NIST) ^{[1][6]}		

Mass Spectrometry (MS) Data

The mass spectrum was obtained using electron ionization (EI). The table lists the major fragments and their relative intensities.

Mass-to-Charge Ratio (m/z)	Relative Intensity (%)	Assignment
136	55.38	[M] ⁺ (Molecular Ion)
108	99.99	[M - C ₂ H ₄] ⁺
107	75.07	[M - C ₂ H ₅] ⁺
77	25.41	[C ₆ H ₅] ⁺
27	19.09	[C ₂ H ₃] ⁺

(Data sourced from PubChem)

[\[4\]](#)

Experimental Protocols

The following are generalized experimental protocols for the spectroscopic techniques used to characterize **4-Methylphenetole**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Sample Preparation: A small amount of **4-Methylphenetole** (typically 5-20 mg) is dissolved in approximately 0.6-0.7 mL of a deuterated solvent, commonly chloroform-d (CDCl₃), within an NMR tube.^[7] A small quantity of tetramethylsilane (TMS) can be added as an internal standard for chemical shift referencing (0 ppm).

¹H NMR Spectroscopy: The ¹H NMR spectrum is typically acquired on a 300, 400, or 500 MHz spectrometer.^[8] Standard acquisition parameters include a spectral width of approximately 10-15 ppm, a sufficient number of scans to achieve a good signal-to-noise ratio, and a relaxation delay of 1-5 seconds between pulses.

¹³C NMR Spectroscopy: The ¹³C NMR spectrum is acquired on the same instrument. Due to the low natural abundance of the ¹³C isotope (1.1%), a larger number of scans is required.^{[9][10]}

Broadband proton decoupling is typically used to simplify the spectrum to single lines for each unique carbon atom.[\[9\]](#)[\[10\]](#)

Fourier-Transform Infrared (FT-IR) Spectroscopy

Sample Preparation (Neat Liquid): For a liquid sample like **4-Methylphenetole**, the simplest method is to place a small drop of the neat liquid between two potassium bromide (KBr) or sodium chloride (NaCl) salt plates to create a thin film.[\[11\]](#)

Data Acquisition: The salt plates are placed in the sample holder of an FT-IR spectrometer. The spectrum is typically recorded over a range of 4000 to 400 cm^{-1} .[\[12\]](#) A background spectrum of the clean salt plates is recorded first and automatically subtracted from the sample spectrum.[\[11\]](#)

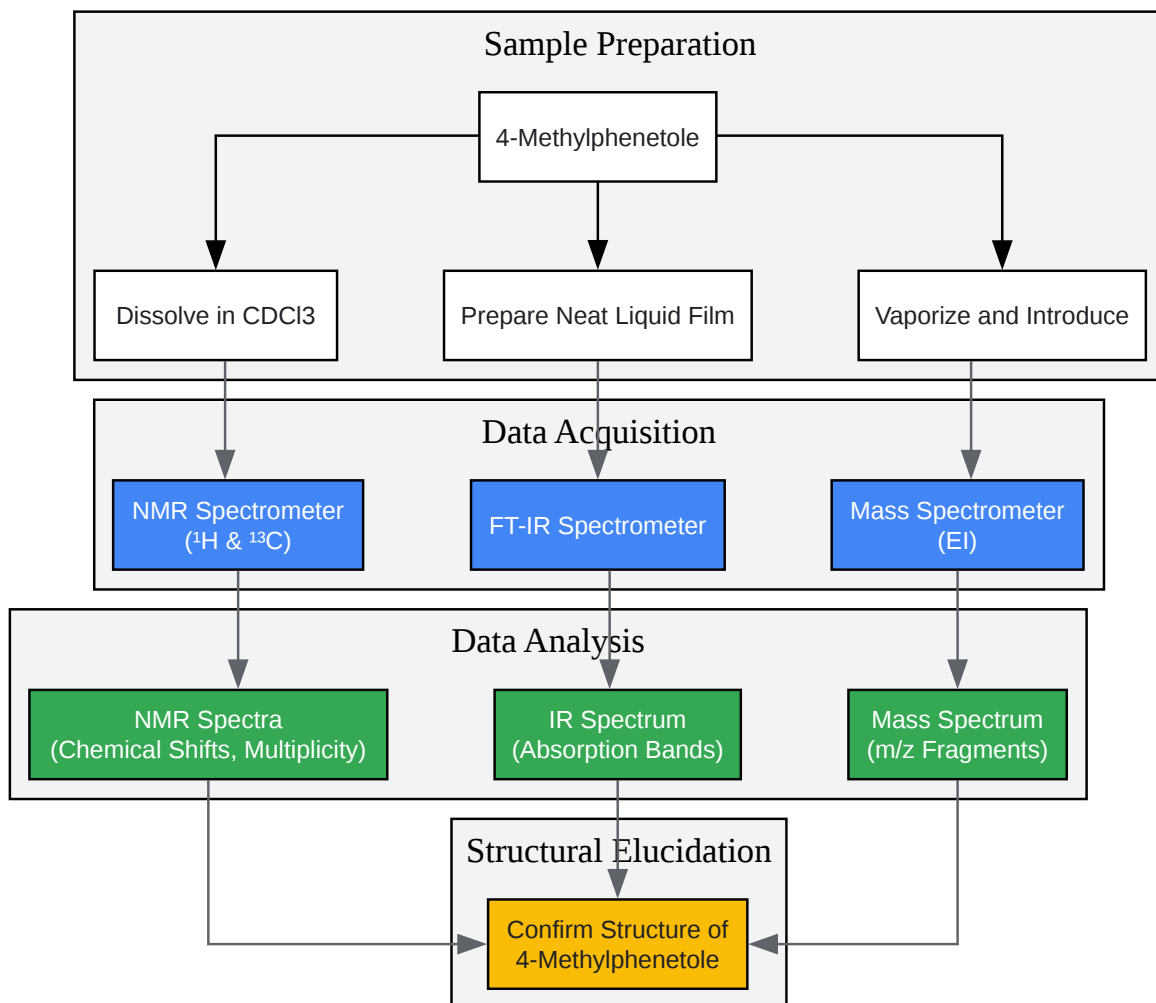
Mass Spectrometry (MS)

Sample Introduction and Ionization: The sample is introduced into the mass spectrometer, often via direct infusion or through a gas chromatography (GC) column for separation from any impurities. For a volatile compound like **4-Methylphenetole**, electron ionization (EI) is a common method. In EI, high-energy electrons bombard the sample molecules, causing ionization and fragmentation.[\[13\]](#)

Mass Analysis and Detection: The resulting ions are accelerated and separated based on their mass-to-charge ratio (m/z) by a mass analyzer (e.g., a quadrupole or time-of-flight analyzer).[\[13\]](#) A detector then records the abundance of each ion, generating the mass spectrum.

Workflow Visualization

The following diagram illustrates the general workflow for the spectroscopic analysis of a chemical compound like **4-Methylphenetole**.



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Caption: General workflow for spectroscopic analysis of an organic compound.

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